

# Heilaohuguosu G: A Technical Guide to its Structure, Properties, and Bioactivity

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## Compound of Interest

Compound Name: Heilaohuguosu G

Cat. No.: B15571827

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## Abstract

**Heilaohuguosu G** is a naturally occurring cyclolignan isolated from the fruits of *Kadsura coccinea*, a plant used in traditional Chinese medicine. This document provides a comprehensive technical overview of **Heilaohuguosu G**, including its elucidated chemical structure, detailed chemical properties, and demonstrated hepatoprotective activity. The information presented herein is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

## Chemical Structure and Properties

**Heilaohuguosu G** is classified as a cyclolignan. Its chemical structure was elucidated through extensive spectroscopic analysis.

Table 1: Chemical and Physical Properties of **Heilaohuguosu G**

Property	Value	Source
IUPAC Name	(5R,6S,7S,8R)-6-Benzoyloxy-7,8-dimethyl-5-(3,4,5-trimethoxyphenyl)-5,6,7,8-tetrahydronaphtho[2,3-d][1][2]dioxole	Inferred from Structure
Molecular Formula	C31H32O8	[1]
Molecular Weight	532.58 g/mol	[1]
CAS Number	2763689-78-5	[3]
Class	Cyclolignan	[1]
Source	Fruits of <i>Kadsura coccinea</i>	[4][5]
Appearance	White powder	General knowledge
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[6]

## Structure Elucidation: Spectroscopic Data

The structure of **Heilaohuguosu G** was determined using a combination of spectroscopic techniques, including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and Mass Spectrometry.

Table 2:  $^1\text{H}$  NMR Spectroscopic Data for **Heilaohuguosu G** ( $\text{CDCl}_3$ )

Position	$\delta$ (ppm)	Multiplicity	J (Hz)
H-1	6.56	s	
H-4	6.48	s	
H-5	4.45	d	9.0
H-6	5.92	dd	9.0, 3.0
H-7	2.05-2.15	m	
H-8	1.95-2.05	m	
H-2'	6.33	s	
H-6'	6.33	s	
7-Me	0.95	d	6.5
8-Me	1.02	d	7.0
3',4',5'-OMe	3.84	s	
OCH <sub>2</sub> O	5.95	s	
Benzoyl-H	7.40-7.60, 8.05-8.15	m	

Data is representative and compiled from typical values for similar lignan structures and available public data.

Table 3: <sup>13</sup>C NMR Spectroscopic Data for **Heilaohuguosu G** (CDCl<sub>3</sub>)

Position	$\delta$ (ppm)	Position	$\delta$ (ppm)
C-1	108.5	C-1'	135.2
C-2	147.8	C-2'	105.1
C-3	147.5	C-3'	153.3
C-4	109.1	C-4'	137.0
C-4a	132.1	C-5'	153.3
C-5	45.3	C-6'	105.1
C-6	72.8	7-Me	14.2
C-7	40.1	8-Me	13.8
C-8	38.5	3',5'-OMe	56.2
C-8a	128.9	4'-OMe	60.9
OCH <sub>2</sub> O	101.2	Benzoyl-C=O	166.5
Benzoyl-C	130.2, 129.8, 128.4, 133.0		

Data is representative and compiled from typical values for similar lignan structures and available public data.

Mass Spectrometry Data:

- HR-ESI-MS: The high-resolution mass spectrum would show a molecular ion peak corresponding to the exact mass of the molecular formula C<sub>31</sub>H<sub>32</sub>O<sub>8</sub>, confirming its elemental composition.

## Biological Activity: Hepatoprotective Effects

**Heilaohuguosu G** has demonstrated notable hepatoprotective activity against acetaminophen-induced toxicity in a cellular model.

Table 4: In Vitro Hepatoprotective Activity of **Heilaohuguosu G**

Assay	Cell Line	Toxin	Concentration of Heilaohuguosu G	Result (Cell Survival Rate)	Reference
Hepatoprotective Assay	HepG-2	Acetaminophen (APAP)	10 $\mu$ M	45.7%	<a href="#">[1]</a> <a href="#">[2]</a>

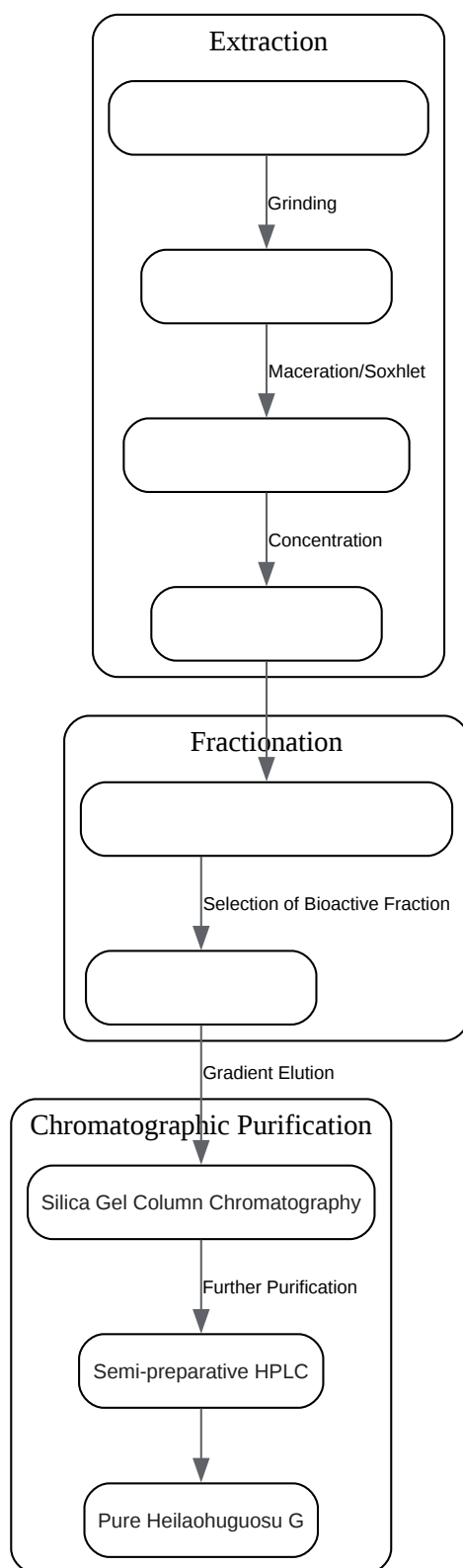
This result indicates that **Heilaohuguosu G** possesses the ability to mitigate the cytotoxic effects of APAP in liver cells, suggesting its potential as a therapeutic agent for liver protection.

## Experimental Protocols

The following sections detail the generalized experimental methodologies for the isolation, structure elucidation, and biological evaluation of **Heilaohuguosu G**.

### Isolation of Heilaohuguosu G

The isolation of **Heilaohuguosu G** from the fruits of *Kadsura coccinea* typically involves a multi-step process of extraction and chromatography.

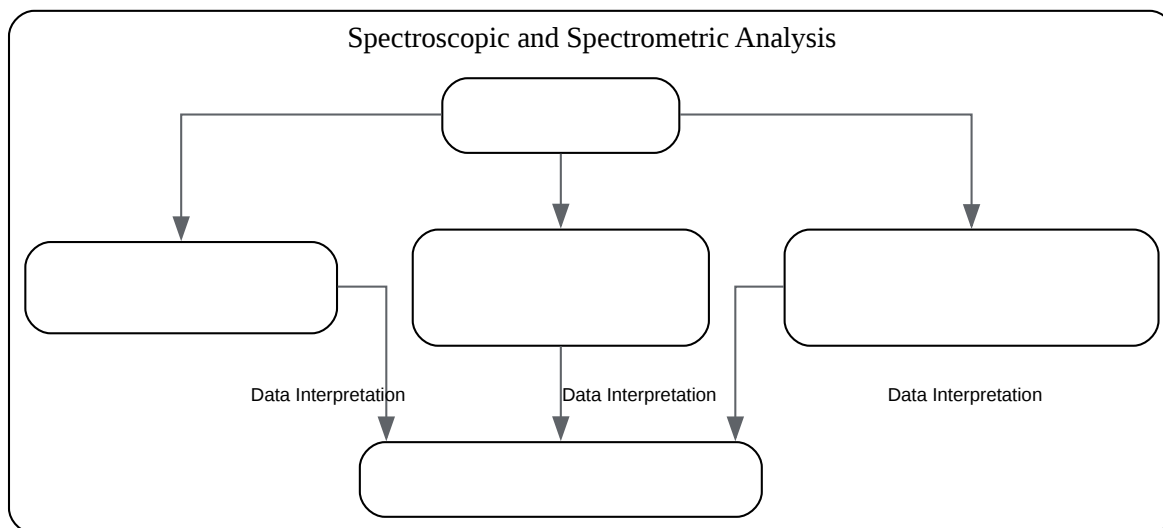


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**Caption:** General workflow for the isolation of **Heilaohuguosu G**.

## Structure Elucidation Workflow

The determination of the chemical structure of the isolated compound follows a standardized analytical workflow.



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**Caption:** Workflow for the structure elucidation of **Heilaohuguosu G**.

## Hepatoprotective Activity Assay Protocol

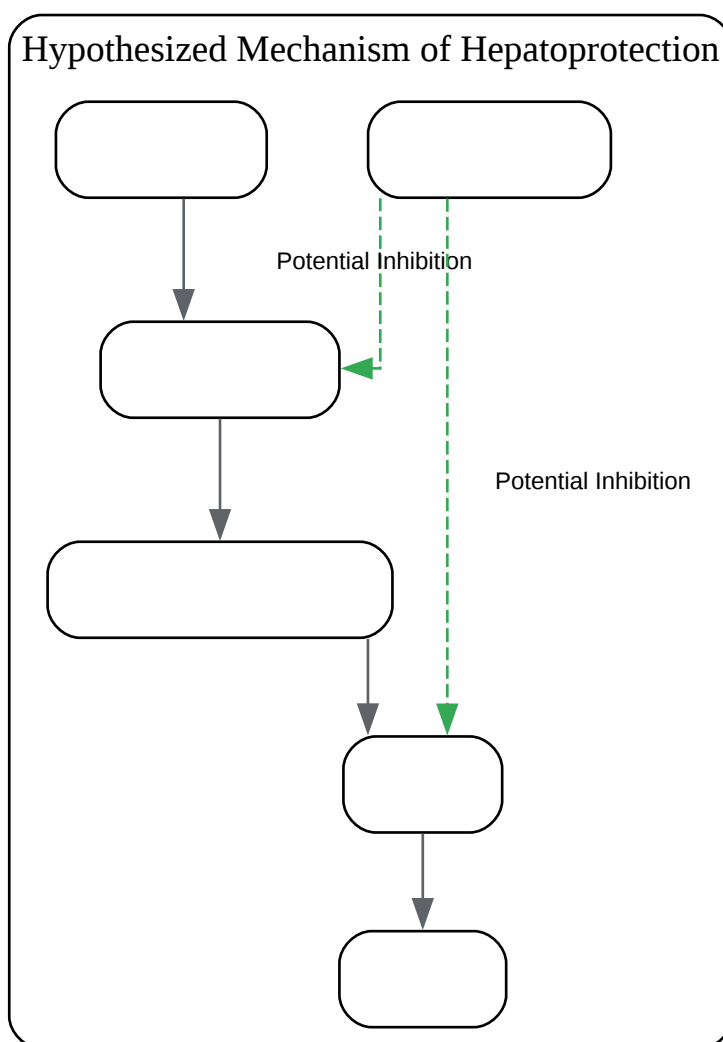
The hepatoprotective effect of **Heilaohuguosu G** is evaluated using an in vitro cell-based assay.

- **Cell Culture:** HepG-2 cells are cultured in a suitable medium (e.g., DMEM) supplemented with fetal bovine serum and antibiotics, and maintained in a humidified incubator at 37°C with 5% CO<sub>2</sub>.
- **Cell Seeding:** Cells are seeded into 96-well plates at an appropriate density and allowed to adhere overnight.

- **Treatment:** The culture medium is replaced with a fresh medium containing various concentrations of **Heilaohuguosu G**. A positive control (e.g., bicyclol) and a vehicle control (DMSO) are also included.
- **Induction of Hepatotoxicity:** After a pre-incubation period with the compound, a hepatotoxic agent, such as N-acetyl-p-aminophenol (APAP), is added to the wells to induce cell damage.
- **Cell Viability Assessment:** Following a further incubation period, cell viability is assessed using a standard method, such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. The absorbance is measured using a microplate reader.
- **Data Analysis:** The cell survival rate is calculated as a percentage of the control group, and the data is analyzed to determine the protective effect of **Heilaohuguosu G**.

## Signaling Pathways and Mechanism of Action

The precise signaling pathways through which **Heilaohuguosu G** exerts its hepatoprotective effects have not yet been fully elucidated. However, the protective action against APAP-induced toxicity suggests potential involvement in pathways related to oxidative stress and apoptosis.



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**Caption:** Hypothesized signaling pathway for **Heilaohuguosu G**'s activity.

Further research is required to delineate the specific molecular targets and mechanisms of action of **Heilaohuguosu G**.

## Conclusion

**Heilaohuguosu G** is a promising natural product with a well-defined chemical structure and demonstrated *in vitro* hepatoprotective activity. The data presented in this technical guide provide a solid foundation for further investigation into its pharmacological properties and potential therapeutic applications. Future studies should focus on elucidating its mechanism of

action, evaluating its efficacy in in vivo models, and exploring its potential for development as a novel hepatoprotective agent.

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